

1-(2-nitrophenyl)piperidin-2-one material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(2-nitrophenyl)piperidin-2-one

Cat. No.: B2818290

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Technical Guide: 1-(2-nitrophenyl)piperidin-2-one

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS). A specific and comprehensive MSDS for **1-(2-nitrophenyl)piperidin-2-one** was not found. The information herein is compiled from available data for the compound and its structural analogs, primarily 1-(4-nitrophenyl)piperidin-2-one. All personnel handling this chemical should exercise caution and adhere to established laboratory safety protocols.

Chemical and Physical Properties

This section summarizes the known and predicted physicochemical properties of **1-(2-nitrophenyl)piperidin-2-one** and its 4-nitro isomer for comparison.

Property	1-(2-nitrophenyl)piperidin-2-one	1-(4-nitrophenyl)piperidin-2-one
CAS Number	203509-92-6	38560-30-4
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃ [1]	C ₁₁ H ₁₂ N ₂ O ₃ [2]
Molecular Weight	220.22 g/mol [1]	220.22 g/mol [2]
Appearance	Light yellow to yellow solid (Predicted) [1]	White to yellow crystalline powder [3] [4]
Melting Point	Not available	97 - 101 °C [3]
Boiling Point	449.4 ± 28.0 °C (Predicted) [1]	No data available [3]
Density	1.295 ± 0.06 g/cm ³ (Predicted) [1]	Not available
Solubility	Not available	Soluble in methanol and other polar solvents; insoluble in non-polar solvents [3]
pKa	-2.58 ± 0.20 (Predicted) [1]	Not available
Storage Temperature	2-8°C [1]	Refrigerator [4]

Safety and Hazard Information

Based on data for the structurally similar compound 1-(4-nitrophenyl)piperidin-2-one, the following hazard classifications are provided. Users should handle **1-(2-nitrophenyl)piperidin-2-one** with the same level of caution.

Hazard Category	GHS Classification	Hazard Statements
Acute Oral Toxicity	Warning	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation[4]
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation[4]
Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation[4]

Precautionary Statements:[4]

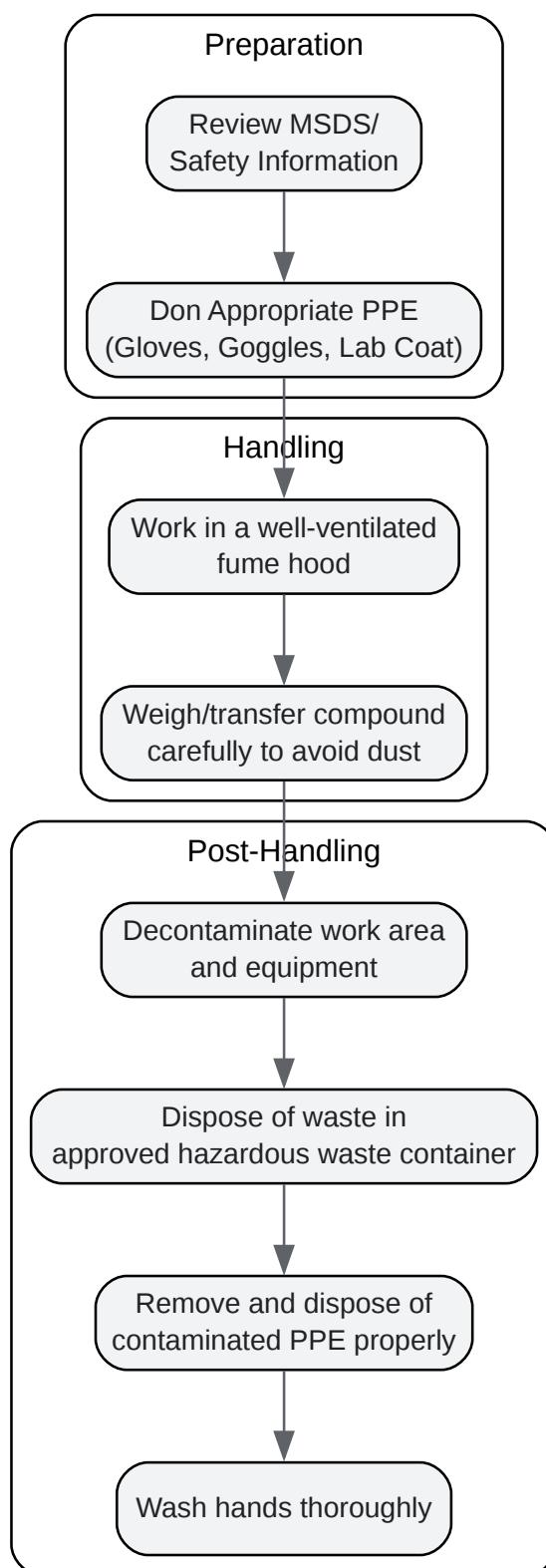
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, the following handling procedures and PPE are mandatory.

Workflow for Safe Handling

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Caption: General workflow for handling hazardous chemical compounds.

Synthesis Protocol (Adapted from a related compound)

The following is a general procedure for the synthesis of 1-(4-nitrophenyl)piperidin-2-one, which may be adaptable for the 2-nitro isomer. Researchers should conduct their own literature search and risk assessment before attempting any synthesis.

Synthesis of 1-(4-nitrophenyl) piperidin-2-one^[5]

- Charge a reactor with Tetrahydrofuran (THF) and 5-bromo-*valeric acid*.
- Stir the mixture for 5-10 minutes to obtain a clear solution.
- Cool the solution to 0-5 °C.
- Charge the cooled solution with potassium tertiary butoxide.
- After completion of the reaction (monitored by an appropriate method like TLC), distill the THF under vacuum at a temperature below 45 °C to obtain a residue.
- Add purified water to the residue and extract the product with dichloromethane.
- Combine the organic layers, wash with water, and distill the dichloromethane under vacuum below 40 °C to obtain the crude product.
- Further purification can be achieved by crystallization.

Biological Activity and Potential Applications

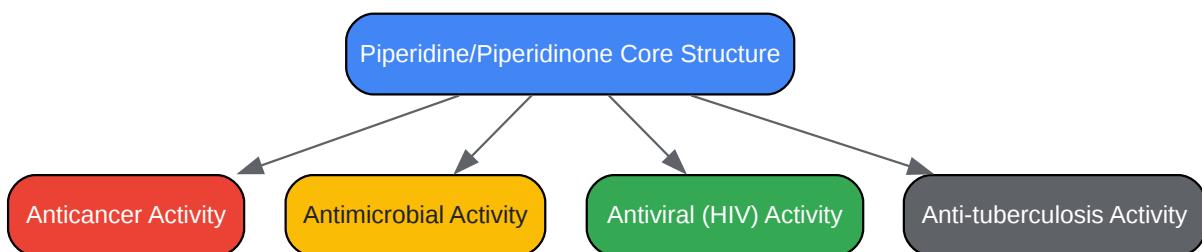
While there is no specific biological data for **1-(2-nitrophenyl)piperidin-2-one**, the piperidin-4-one scaffold is a known pharmacophore with a wide range of biological activities.^[6]

Potential Activities of Piperidine Derivatives:

- Anticancer: Piperidine derivatives have been investigated for their ability to inhibit cancer cell proliferation.^{[7][8]}
- Antimicrobial: Certain piperidin-4-one derivatives have shown significant antibacterial and antifungal activity.^[9]

- Anti-HIV: The piperidin-4-one nucleus is present in compounds with reported anti-HIV activity.[6]
- Anti-tuberculosis: Piperidinol analogs have been identified with activity against *Mycobacterium tuberculosis*.[10]

Logical Relationship of Piperidine Core to Biological Activity



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Caption: The versatile piperidine core is a scaffold for various biological activities.

It is important to note that the biological effects of a specific derivative are highly dependent on its substitution pattern. The nitro group's position on the phenyl ring (ortho vs. para) can significantly influence the molecule's electronic properties, conformation, and, consequently, its biological activity. Further research is required to elucidate the specific biological profile of **1-(2-nitrophenyl)piperidin-2-one**.

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